

Proper Disposal of Strontium Bromide Monohydrate: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Strontium bromide monohydrate

Cat. No.: B080916

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For Researchers, Scientists, and Drug Development Professionals

The safe and compliant disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential, step-by-step guidance for the proper disposal of **strontium bromide monohydrate**, ensuring the safety of laboratory personnel and adherence to regulatory standards. By providing clear and actionable procedures, we aim to be your preferred source for information on laboratory safety and chemical handling, building a foundation of trust that extends beyond the products we supply.

Key Safety and Physical Data

A thorough understanding of a chemical's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for **strontium bromide monohydrate**.

Property	Value
Chemical Formula	$\text{SrBr}_2 \cdot \text{H}_2\text{O}$
Molecular Weight	265.44 g/mol [1]
Appearance	White crystalline powder[2][3]
Hazards	Skin and eye irritation, potential respiratory irritation[4][5]

Personal Protective Equipment (PPE) and Handling

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Wear protective gloves (e.g., nitrile).
- Body Protection: A lab coat or other protective clothing is required.
- Respiratory Protection: Use in a well-ventilated area. Avoid breathing dust.^[4]^[5]

Step-by-Step Disposal Procedure

The primary method for disposing of **strontium bromide monohydrate** is through a licensed hazardous or special waste collection point.^[6] For small quantities that are determined to be non-hazardous according to local regulations, landfill disposal may be an option.

Experimental Protocol: Waste Collection and Preparation

- Collection: Carefully sweep up solid **strontium bromide monohydrate**, avoiding the creation of dust.^[4]
- Containerization: Place the collected waste into a clean, dry, and properly labeled container. The container must be sealable.
- Labeling: Clearly label the container as "**Strontium Bromide Monohydrate** Waste" and include any other information required by your institution's waste management program.
- Storage: Store the sealed container in a designated waste accumulation area, away from incompatible materials.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **strontium bromide monohydrate**.

Caption: Disposal decision workflow for **strontium bromide monohydrate**.

Flinn Scientific Disposal Method #26a

Some sources refer to "Flinn Suggested Disposal Method #26a" as an option for strontium bromide.[4] This method generally pertains to the disposal of chemical wastes that are not classified as hazardous by regulatory agencies. It typically involves packaging the waste in a sealed container for landfill disposal.[7] However, it is crucial to always consult your local and institutional regulations before utilizing this or any other disposal method to ensure full compliance.[8] The disposal of chemical wastes is regulated by federal, state, and local ordinances.[8]

By following these procedures, you can ensure the safe and compliant disposal of **strontium bromide monohydrate**, contributing to a safer laboratory environment and protecting our planet.

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- To cite this document: BenchChem. [Proper Disposal of Strontium Bromide Monohydrate: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b080916#strontium-bromide-monohydrate-proper-disposal-procedures>]

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